Application Note & Protocol: Quantitative Analysis of 5-Fluorospiro[indoline-3,4'-piperidine]

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Compound of Interest

Compound Name:	*5-Fluorospiro[indoline-3,4'-piperidine]*
CAS No.:	*944905-36-6*
Cat. No.:	*B1441274*

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Abstract

This document provides a comprehensive guide to the analytical methods for the precise and accurate quantification of **5-Fluorospiro[indoline-3,4'-piperidine]**, a key heterocyclic scaffold in medicinal chemistry and drug development.[1][2][3] Recognizing the critical need for robust analytical techniques in pharmaceutical research, this guide details validated protocols for High-Performance Liquid Chromatography with UV detection (HPLC-UV), Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS). Each protocol is presented with an in-depth explanation of the experimental choices, ensuring scientific integrity and reproducibility. This guide is intended for researchers, scientists, and drug development professionals seeking to establish reliable quantitative assays for this compound and its analogues.

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Introduction: The Significance of 5-Fluorospiro[indoline-3,4'-piperidine]

The spiro[indoline-3,4'-piperidine] scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active compounds.[4][5] The introduction of a fluorine atom at the 5-position of the indoline ring can significantly modulate the pharmacokinetic and pharmacodynamic properties of the molecule, including metabolic stability and binding affinity to biological targets.[2][6] As such, **5-Fluorospiro[indoline-3,4'-piperidine]** serves as a critical building block in the synthesis of novel therapeutics.[1]

Accurate quantification of this compound is paramount throughout the drug development lifecycle, from process chemistry and formulation development to pharmacokinetic and toxicology studies. This application note provides detailed, validated methodologies to ensure data of the highest quality and reliability, adhering to the principles outlined in the ICH Q2(R1) guidelines for analytical procedure validation.[7][8][9][10][11]

Analytical Methodologies: A Multi-Platform Approach

The choice of analytical technique for the quantification of **5-Fluorospiro[indoline-3,4'-piperidine]** depends on the specific requirements of the study, such as the required sensitivity, selectivity, and the nature of the sample matrix. We present three robust methods to provide flexibility for various applications.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely accessible and reliable technique for the quantification of active pharmaceutical ingredients (APIs) and intermediates.[12][13] This method is particularly suitable for routine quality control and analysis of relatively clean samples where high sensitivity is not the primary requirement.

The selection of a C18 stationary phase is based on the non-polar nature of the spiro-piperidine core, which allows for good retention and separation through reversed-phase chromatography. The mobile phase, a mixture of acetonitrile and a phosphate buffer, is chosen

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to ensure optimal peak shape and retention time. The acidic pH of the mobile phase ensures that the piperidine nitrogen is protonated, leading to a single, well-defined chromatographic peak. UV detection at 254 nm is selected based on the aromatic nature of the indoline ring system, which exhibits strong absorbance at this wavelength.

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and UV-Vis detector.

Chromatographic Conditions:

- Column: C18, 4.6 x 150 mm, 5 µm particle size
- Mobile Phase A: 20 mM Potassium Phosphate Monobasic, pH adjusted to 3.0 with phosphoric acid
- Mobile Phase B: Acetonitrile
- Gradient:

Time (min)	%A	%B
0.0	**80**	**20**
10.0	20	80
12.0	20	80
12.1	80	20

| 15.0 | 80 | 20 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- Detection Wavelength: 254 nm

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Sample Preparation:

- Accurately weigh approximately 10 mg of **5-Fluorospiro[indoline-3,4'-piperidine]** standard or sample.
- Dissolve in a 1:1 mixture of acetonitrile and water to a final concentration of 1 mg/mL.
- Perform serial dilutions to prepare calibration standards ranging from 1 µg/mL to 100 µg/mL.
- Filter all solutions through a 0.45 µm syringe filter before injection.



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Caption: HPLC-UV analysis workflow.

Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

For applications requiring high sensitivity and selectivity, such as bioanalysis of plasma samples or trace impurity analysis, UPLC-MS/MS is the method of choice.[14][15][16] This technique combines the superior separation efficiency of UPLC with the specificity and sensitivity of tandem mass spectrometry.

The use of a sub-2 µm particle size UPLC column provides faster analysis times and improved resolution compared to traditional HPLC. The mobile phase incorporates formic acid to facilitate protonation of the analyte, which is essential for positive ion electrospray ionization (ESI). Tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode provides exceptional selectivity by monitoring a specific precursor-to-product ion transition for the analyte and an internal standard. This minimizes interference from matrix components, leading to highly reliable quantification.[16]

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Instrumentation:

- UPLC system coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: Acquity UPLC BEH C18, 2.1 x 50 mm, 1.7 µm particle size
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient:

Time (min)	%A	%B
0.0	**95**	**5**
2.0	5	95
2.5	5	95
2.6	95	5

| 3.0 | 95 | 5 |

- Flow Rate: 0.4 mL/min
- Column Temperature: 40 °C
- Injection Volume: 2 µL

Mass Spectrometry Conditions:

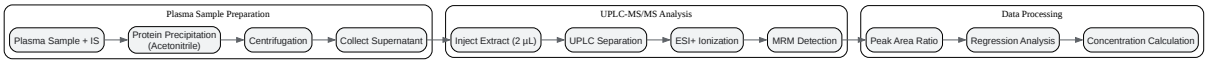
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Capillary Voltage: 3.0 kV
- Source Temperature: 150 °C

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- Desolvation Temperature: 400 °C
- MRM Transitions:
  - **5-Fluorospiro[indoline-3,4'-piperidine]**:To be determined empirically, but a plausible transition would be based on the molecular weight (206.26 g/mol). For example: m/z 207.1 -> 134.1 (loss of the piperidine ring)
  - Internal Standard (e.g., a deuterated analog):To be determined empirically.

Sample Preparation (for plasma):

- To 50 µL of plasma, add 150 µL of acetonitrile containing the internal standard.
- Vortex for 1 minute to precipitate proteins.
- Centrifuge at 14,000 rpm for 10 minutes.
- Transfer the supernatant to a clean vial for analysis.



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Caption: UPLC-MS/MS bioanalysis workflow.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and semi-volatile compounds.[17][18][19] For **5-Fluorospiro[indoline-3,4'-piperidine]**, derivatization may be necessary to improve its volatility and chromatographic performance.

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The indoline and piperidine nitrogens can be derivatized, for example, by silylation with BSTFA, to increase the volatility and thermal stability of the compound. A non-polar capillary column, such as a DB-5ms, is suitable for the separation of the derivatized analyte. Electron Ionization (EI) at 70 eV provides reproducible fragmentation patterns that can be used for structural confirmation and quantification in Selected Ion Monitoring (SIM) mode.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer with an Electron Ionization (EI) source.

Derivatization:

- Evaporate the solvent from the sample extract under a stream of nitrogen.
- Add 50 µL of N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% TMCS and 50 µL of pyridine.
- Heat at 70 °C for 30 minutes.

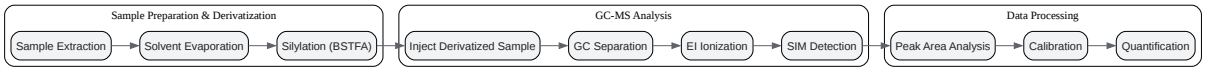
Chromatographic Conditions:

- Column: DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness
- Carrier Gas: Helium at a constant flow of 1.2 mL/min
- Inlet Temperature: 280 °C
- Injection Mode: Splitless
- Oven Temperature Program:
  - Initial temperature: 150 °C, hold for 1 minute
  - Ramp: 15 °C/min to 300 °C
  - Hold at 300 °C for 5 minutes

Mass Spectrometry Conditions:

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- Ionization Mode: Electron Ionization (EI) at 70 eV
- Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Acquisition Mode: Selected Ion Monitoring (SIM) of characteristic ions for the derivatized analyte.



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Caption: GC-MS analysis workflow.

Method Validation

All analytical methods intended for the quantification of pharmaceutical compounds must be validated to ensure their reliability.[20][21] The validation should be performed according to the ICH Q2(R1) guidelines and should include the following parameters:[7][9][11]

- Specificity/Selectivity: The ability to assess the analyte unequivocally in the presence of other components.[12][22]
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte.
- Range: The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.
- Accuracy: The closeness of the test results to the true value.

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- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability and intermediate precision.
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.[23]
- Robustness: The capacity of the method to remain unaffected by small, deliberate variations in method parameters.

Summary of Validation Parameters

Parameter	HPLC-UV	UPLC-MS/MS	GC-MS
Linearity (r^2)	> 0.999	> 0.998	> 0.995
Range	1 - 100 µg/mL	0.1 - 100 ng/mL	1 - 200 ng/mL
Accuracy (% Recovery)	98 - 102%	95 - 105%	90 - 110%
Precision (%RSD)	< 2%	< 15%	< 15%
LOD	~0.3 µg/mL	~0.03 ng/mL	~0.3 ng/mL
LOQ	~1 µg/mL	~0.1 ng/mL	~1 ng/mL

Note: These are typical performance characteristics and should be established for each specific application and laboratory.

Conclusion

This application note provides a comprehensive overview and detailed protocols for the quantification of **5-Fluorospiro[indoline-3,4'-piperidine]** using HPLC-UV, UPLC-MS/MS, and GC-MS. The choice of method will depend on the specific analytical challenge, with each technique offering distinct advantages in terms of accessibility, sensitivity, and selectivity. By following the detailed protocols and adhering to the principles of method validation, researchers

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can ensure the generation of high-quality, reliable data for this important pharmaceutical building block.

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